

Technical Guide: Characterization of Glyphosate-13C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glyphosate-13C

Cat. No.: B1443634

[Get Quote](#)

Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the isotopically labeled compound, **Glyphosate-13C**. The focus is on its fundamental chemical identifiers and properties, presented in a clear and accessible format for research and development applications.

Core Compound Identification

Glyphosate-13C is a stable isotope-labeled version of Glyphosate, a widely used broad-spectrum systemic herbicide. The incorporation of a Carbon-13 isotope makes it an invaluable internal standard for quantitative analysis by mass spectrometry, particularly in environmental monitoring and residue analysis.

Quantitative Data Summary

The key chemical identifiers and physical properties for **Glyphosate-13C** are summarized in the table below. This data is essential for substance registration, analytical method development, and accurate quantification.

Property	Value	Source
CAS Number	287399-31-9	[1][2][3]
Molecular Weight	170.07 g/mol	[1][2]
Molecular Formula	C ₂ ¹³ CH ₈ NO ₅ P	
Synonyms	N-(Phosphonomethyl)glycine-2- ¹³ C, (Carboxymethylamino)methylphosphonic Acid- ¹³ C	
Isotopic Purity	>99 atom % ¹³ C	
Unlabeled CAS Number	1071-83-6	

Experimental Protocols & Methodologies

The accurate determination of the properties of an isotopically labeled compound like **Glyphosate-¹³C** relies on a combination of spectroscopic and spectrometric techniques. Below is a generalized workflow for the characterization and verification of such a standard.

Verification of Molecular Weight via Mass Spectrometry

Objective: To confirm the molecular mass of **Glyphosate-¹³C** and verify the incorporation of the ¹³C isotope.

- Instrumentation: High-Resolution Mass Spectrometer (e.g., Q-TOF, Orbitrap).
- Methodology:
 - A dilute solution of the **Glyphosate-¹³C** standard is prepared in a suitable solvent (e.g., water/methanol).
 - The solution is introduced into the mass spectrometer, typically using electrospray ionization (ESI) in negative ion mode, which is suitable for acidic compounds like glyphosate.

- The instrument is scanned over a relevant mass-to-charge (m/z) range to detect the deprotonated molecule $[M-H]^-$.
- The high-resolution capabilities of the instrument allow for the determination of the exact mass. The expected exact mass for $C_2^{13}CH_7NO_5P^-$ is calculated and compared against the observed mass. The mass shift of +1 compared to the unlabeled glyphosate confirms the presence of a single ^{13}C atom.

Structural Confirmation by Nuclear Magnetic Resonance (NMR)

Objective: To confirm the molecular structure and pinpoint the location of the ^{13}C label.

- Instrumentation: High-field NMR spectrometer (e.g., 400 MHz or higher).
- Methodology:
 - The **Glyphosate- ^{13}C** sample is dissolved in a suitable deuterated solvent, such as D_2O .
 - 1H NMR, ^{13}C NMR, and ^{31}P NMR spectra are acquired.
 - In the ^{13}C NMR spectrum, the signal corresponding to the labeled carbon will be significantly enhanced.
 - In the 1H NMR spectrum, the protons attached to the ^{13}C -labeled carbon will show characteristic coupling (J-coupling), resulting in a splitting pattern that confirms the position of the label.

The logical workflow for identifying and characterizing **Glyphosate- ^{13}C** is illustrated in the diagram below.

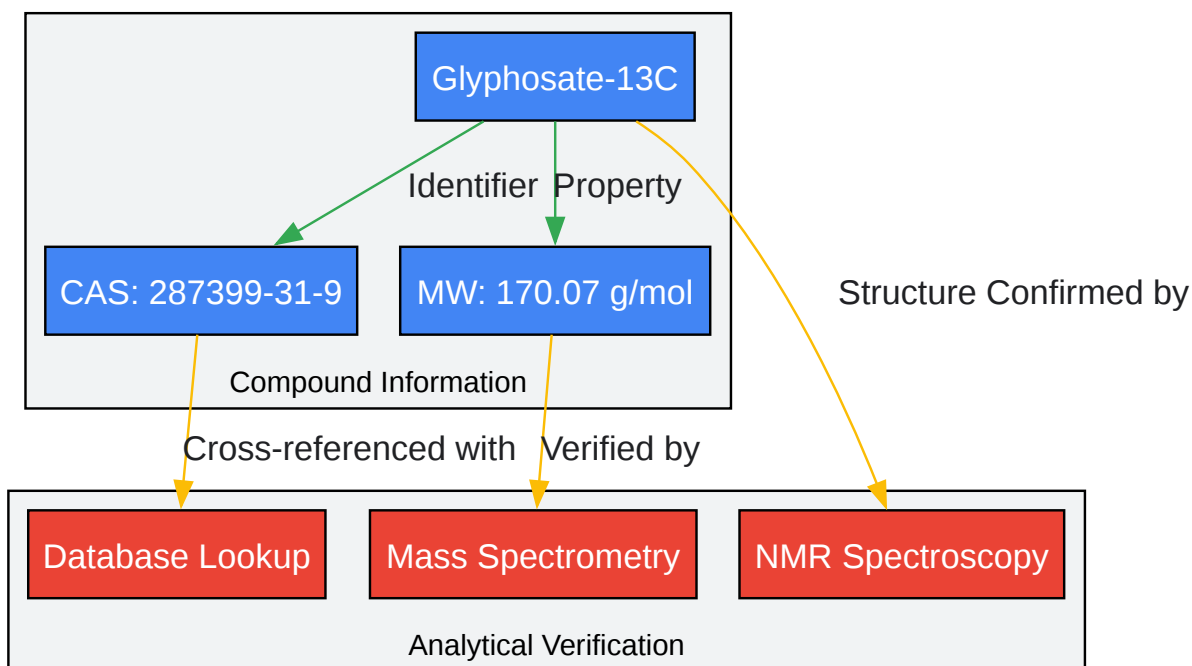


Diagram 1: Glyphosate-13C Identification Workflow

[Click to download full resolution via product page](#)

Diagram 1: **Glyphosate-13C** Identification Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Glyphosate-13C | CAS 287399-31-9 | LGC Standards [lgcstandards.com]
- 2. schd-shimadzu.com [schd-shimadzu.com]
- 3. Glyphosate-2-13C 99 atom % 13C | 287399-31-9 [sigmaaldrich.com]
- To cite this document: BenchChem. [Technical Guide: Characterization of Glyphosate-13C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1443634#glyphosate-13c-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com